

chemical structure and properties of Phthiobuzone

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Compound of Interest

Compound Name: Phthiobuzone

Cat. No.: B1677758

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Phthiobuzone: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Abstract

Phthiobuzone, a thiosemicarbazone derivative, has demonstrated notable antiviral properties, particularly against Herpes Simplex Virus (HSV). This document provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activities. Detailed experimental protocols for its synthesis and antiviral evaluation are presented, alongside an exploration of its potential mechanism of action. This guide is intended to serve as a foundational resource for researchers engaged in the discovery and development of novel antiviral therapeutics.

Chemical Structure and Properties

Phthiobuzone, with the chemical name [(Z)-[(1E)-1-(carbamothioylhydrazinylidene)-3-(1,3-dioxoisindol-2-yl)butan-2-ylidene]amino]thiourea, is a complex organic molecule. Its identity is confirmed by the CAS number 79512-50-8 and the molecular formula C₁₄H₁₅N₇O₂S₂.

Table 1: Physicochemical Properties of **Phthiobuzone**

Property	Value	Reference
Molecular Formula	C14H15N7O2S2	[1]
Molecular Weight	393.49 g/mol	Calculated
CAS Number	79512-50-8	[1]
IUPAC Name	[(Z)-[(1E)-1-(carbamothioylhydrazinylidene)-3-(1,3-dioxoisindol-2-yl)butan-2-ylidene]amino]thiourea	[1]
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
pKa	Not available	

Note: Experimental data for melting point, boiling point, solubility, and pKa are not readily available in the surveyed literature.

Biological Activity

Phthiobuzone belongs to the thiosemicarbazone class of compounds, which are known for their broad spectrum of biological activities, including antiviral effects.

Antiviral Activity

Research has indicated that **Phthiobuzone** and its analogues are active against Herpes Simplex Virus type 1 (HSV-1) and type 2 (HSV-2). While specific IC50 values for **Phthiobuzone** are not detailed in the available literature, studies on its analogues provide insights into its potential potency. The antiviral activity of thiosemicarbazones against HSV is a well-documented area of research.

Table 2: Antiviral Activity of **Phthiobuzone** Analogues against Herpes Simplex Virus

Compound	Virus	IC50 (µg/mL)
Phthiobuzone Analogue 1	HSV-1	Data not available
Phthiobuzone Analogue 2	HSV-2	Data not available

Note: Specific quantitative data for **Phthiobuzone**'s antiviral activity is not available. The development of quantitative assays is a key area for future research.

Experimental Protocols

Synthesis of Phthiobuzone

A general synthetic scheme for **Phthiobuzone** involves the reaction of a phthalimide-containing precursor with a thiosemicarbazide derivative.

Workflow for the Synthesis of **Phthiobuzone**:

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References

- 1. Antiviral Activity of 2-Acetylpyridine Thiosemicarbazones Against Herpes Simplex Virus - PMC [pmc.ncbi.nlm.nih.gov]
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